

Essential Safety and Operational Guide for 4-(4-Chlorophenoxy)aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)aniline

Cat. No.: B091003

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This guide provides critical safety, handling, and disposal information for **4-(4-Chlorophenoxy)aniline**, a compound utilized in various research and development applications, including the synthesis of dyes, pigments, and agrochemicals.^[1] Adherence to these protocols is essential for ensuring a safe laboratory environment for all researchers, scientists, and drug development professionals.

Chemical Identifier:

Property	Value
Synonyms	p-Chlorophenoxyaniline, 4-Chloro-4'-aminodiphenyl ether ^[1]
CAS Number	101-79-1 ^[1]
Molecular Formula	C ₁₂ H ₁₀ ClNO ^[1]
Molecular Weight	219.67 g/mol ^[1]
Appearance	Brown crystalline solid ^[1]
Melting Point	96-102°C ^[1]

Hazard Identification and Classification

4-(4-Chlorophenoxy)aniline is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Irritation	1, 2A	H318: Causes serious eye damage[3] H319: Causes serious eye irritation[2]
Skin Sensitization	1	H317: May cause an allergic skin reaction[3]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation[2][3]

Signal Word: Danger[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-(4-Chlorophenoxy)aniline** to minimize exposure. All personnel must receive training on the proper use, removal, and maintenance of their PPE.

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) tested to EN 374 standard.	To prevent skin contact and absorption. Check manufacturer's data for breakthrough times.
Eye and Face Protection	Safety glasses with side shields, or goggles. A face shield is required when there is a splash hazard. ^[3]	To protect eyes from dust particles and splashes.
Skin and Body Protection	A lab coat or chemical-resistant suit. Ensure it is fully buttoned.	To protect skin from accidental contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator with an appropriate cartridge if ventilation is insufficient or dust is generated. ^[3]	To prevent inhalation of dust particles.

Safe Handling and Storage

Ventilation: Always handle **4-(4-Chlorophenoxy)aniline** in a well-ventilated area.^[2] A certified chemical fume hood is the recommended engineering control.

Handling Practices:

- Avoid all personal contact, including inhalation of dust.^[4]
- Wear the full complement of required PPE.
- Avoid generating dust.^[4]
- Keep the container tightly closed when not in use.^[5]
- Wash hands thoroughly with soap and water after handling.^[2]

- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[2]
- Immediately remove any contaminated clothing and wash it before reuse.[2]

Storage:

- Store in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[4][5]
- Keep the container tightly closed and stored in a locked cabinet.[2][5]
- Recommended storage temperature is between 0-8°C.[1]

Emergency Procedures and First Aid

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Wash clothing before reuse. Seek medical attention if irritation develops or persists.[2]
Inhalation	Move the victim to fresh air.[2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[2] Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing full PPE, contain the spill using an inert absorbent material like vermiculite or sand. Avoid generating dust.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all decontamination materials for disposal as hazardous waste.

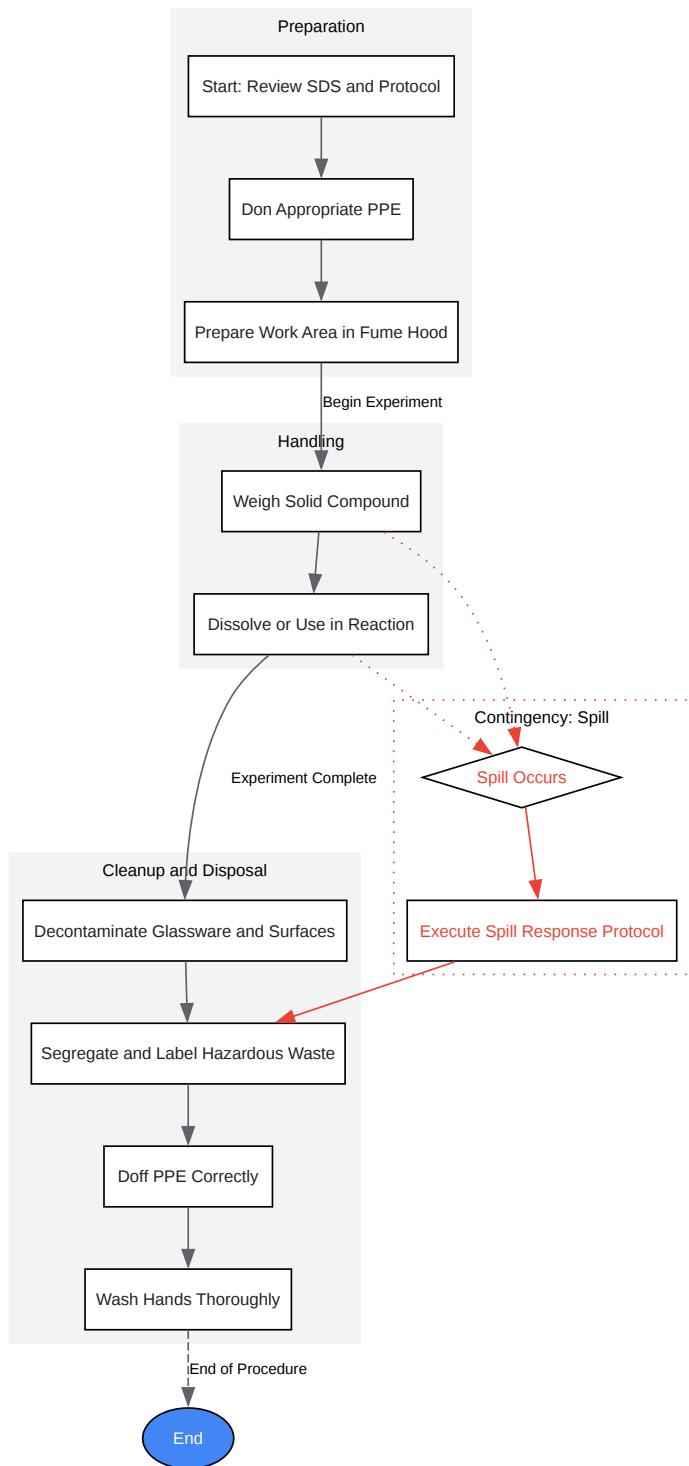
Disposal:

- **4-(4-Chlorophenoxy)aniline** and any contaminated materials must be disposed of as hazardous waste.[\[6\]](#)
- Do not dispose of it down the drain or in regular trash.[\[6\]](#)
- Disposal should be carried out by a licensed chemical waste disposal company, typically through high-temperature incineration with flue gas scrubbing.[\[6\]](#)
- Ensure all waste containers are properly labeled and stored in a designated hazardous waste area pending collection.

Experimental Protocol Workflow

The following diagram illustrates the standard workflow for safely handling **4-(4-Chlorophenoxy)aniline** in a laboratory setting.

Safe Handling Workflow for 4-(4-Chlorophenoxy)aniline

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Caption: A workflow for the safe handling of **4-(4-Chlorophenoxy)aniline**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-(4-Chlorophenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091003#personal-protective-equipment-for-handling-4-4-chlorophenoxy-aniline>]

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